

# 2-(4-Bromophenyl)ethanimidamide Hydrochloride: Proper Disposal & Handling Guide

**Author:** BenchChem Technical Support Team. **Date:** February 2026

## Compound of Interest

Compound Name:	2-(4-Bromophenyl)ethanimidamide hydrochloride
CAS No.:	59104-21-1
Cat. No.:	B150945

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## Executive Summary

**2-(4-Bromophenyl)ethanimidamide hydrochloride** (CAS Ref: 59104-21-1 for parent amidine) is a halogenated organic salt commonly used as a synthetic intermediate in medicinal chemistry.

**Critical Directive:** This compound must NEVER be disposed of in the sanitary sewer (sink) or general trash. Due to the presence of the bromine atom on the aromatic ring, it requires segregation into Halogenated Waste Streams to prevent the release of corrosive hydrogen bromide (HBr) gas and potential dioxin formation during standard combustion.

## Chemical Dossier & Hazard Assessment

Before initiating disposal, verify the chemical identity to ensure this protocol applies.

Parameter	Data
Chemical Name	2-(4-Bromophenyl)ethanimidamide hydrochloride
Synonyms	4-Bromophenylacetamidine HCl; 4-Bromobenzeneethanimidamide HCl
CAS Number	59104-21-1 (Parent Amidine); Salt forms often referenced under parent CAS in operational EHS databases.[1]
Formula	$C_8H_9BrN_2[1][2][3] \cdot HCl$
Physical State	White to off-white crystalline solid
Solubility	Soluble in water, methanol, DMSO
Primary Hazards	Irritant: Skin (Cat 2), Eyes (Cat 2A), Respiratory (STOT SE 3). Hygroscopic.

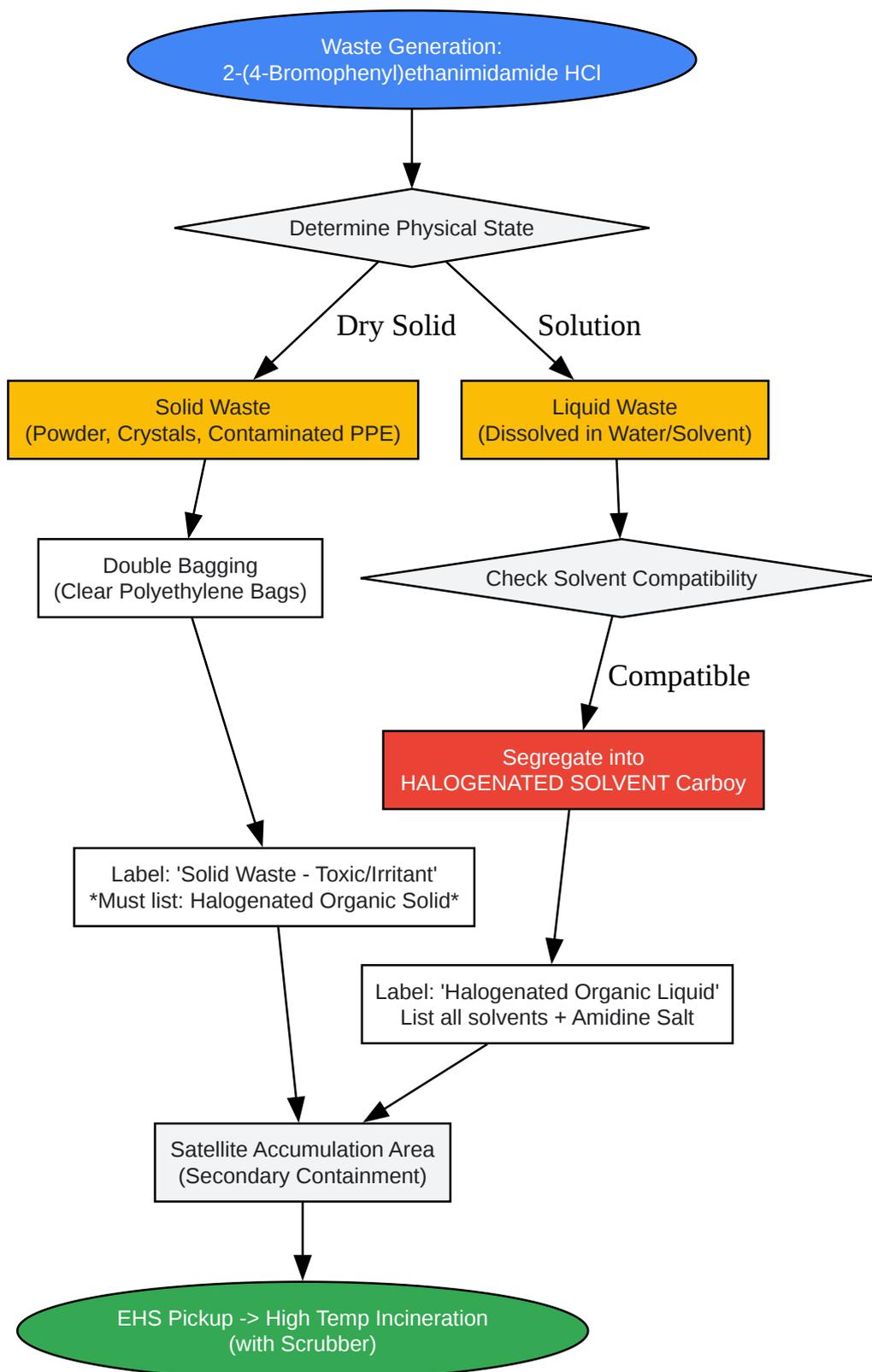
## The "Why" Behind the Protocol

Scientific Integrity Note: Why do we segregate this specific salt?

- **Halogen Load:** Upon incineration, the bromine atom is liberated. In standard municipal incinerators, this forms Hydrogen Bromide (HBr), a highly corrosive acid gas that damages filtration equipment.
- **Dioxin Precursors:** Improper combustion of halogenated aromatics at lower temperatures (<850°C) can theoretically catalyze the formation of brominated dioxins/furans.
- **Operational Compliance:** Designated "Halogenated Waste" streams are routed to high-temperature incinerators equipped with alkaline scrubbers specifically designed to neutralize acid gases (HBr/HCl).

## Disposal Decision Tree (Workflow)

The following diagram illustrates the logical flow for disposing of 2-(4-Bromophenyl)ethanimidamide HCl based on its physical state in your laboratory.



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Figure 1: Operational workflow for the segregation and disposal of brominated amidine salts.

## Detailed Operational Procedures

### Protocol A: Solid Waste Disposal (Pure Substance & PPE)

Applicable for: Expired stock, weighing boat residues, contaminated gloves/paper towels.

- Containment: Use a chemically resistant polyethylene bag (minimum 2 mil thickness).
- Double Bagging: Place the primary bag inside a second clear bag to prevent leakage of fine particulate matter.
- Labeling: Affix a Hazardous Waste Label.
  - Constituent: "2-(4-Bromophenyl)ethanimidamide HCl"<sup>[2]</sup><sup>[4]</sup>
  - Hazard Checkbox: Toxic, Irritant.
  - Critical Tag: Write "HALOGENATED ORGANIC SOLID" clearly. This ensures the waste handler does not classify it as general "Lab Trash."
- Storage: Store in a closed container in your Satellite Accumulation Area (SAA) until pickup.

### Protocol B: Liquid Waste Disposal (Solutions)

Applicable for: Reaction mother liquors, HPLC waste, dissolved samples.

- Compatibility Check: Ensure the solution pH is between 3 and 10. (Amidine salts are stable, but extreme pH can cause hydrolysis).
- Segregation: Pour into the Halogenated Waste Carboy (typically yellow-tagged or distinct from non-halogenated solvents).
  - Note: Even if the solvent is water or methanol (non-halogenated), the solute (the brominated amidine) contaminates the entire volume, reclassifying it as Halogenated Waste.

- Documentation: On the carboy log sheet, record the estimated concentration of the brominated compound.

## Protocol C: Emergency Spill Response

- PPE: Wear nitrile gloves, lab coat, and safety goggles. If powder is fine/dusty, use an N95 respirator to prevent inhalation (respiratory irritant).
- Containment: Do not dry sweep if dust generation is likely. Cover with a wet paper towel or use a HEPA vacuum designated for chemical cleanup.
- Cleanup: Wipe the area with water and a mild detergent.
- Disposal: Treat all cleanup materials (towels, gloves) as Solid Waste (see Protocol A).

## Regulatory & Compliance Context

- RCRA (USA): While this specific compound is not typically P-listed or U-listed, it falls under Process Waste rules. Generators must characterize waste based on toxicity and chemical composition. The presence of the halogen (Bromine) drives the disposal pathway.
- EPA Waste Codes: If mixed with spent halogenated solvents (e.g., DCM, Chloroform), the mixture often carries F-codes (F001/F002). If pure, it is managed as "Non-RCRA Regulated Hazardous Waste" (unless characteristic for toxicity), but institutional policy almost universally mandates incineration for organobromides.

## References

- PubChem. (2025).<sup>[1][5]</sup> 2-(4-Bromophenyl)ethanimidamide (Compound Summary). National Library of Medicine. [\[Link\]](#)
- United States Environmental Protection Agency (EPA). (2024). Hazardous Waste Generators: Managing Your Waste.[\[Link\]](#)
- Temple University EHS. (2025). Halogenated Solvents in Laboratories: Waste Minimization and Disposal.[\[Link\]](#)

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## Sources

- 1. 2-(4-Bromo-phenyl)-acetamidine | C<sub>8</sub>H<sub>9</sub>BrN<sub>2</sub> | CID 5020713 - PubChem [[pubchem.ncbi.nlm.nih.gov](https://pubchem.ncbi.nlm.nih.gov)]
- 2. PubChemLite - 2-(4-bromophenyl)ethanimidamide hydrochloride (C<sub>8</sub>H<sub>9</sub>BrN<sub>2</sub>) [[pubchemlite.lcsb.uni.lu](https://pubchemlite.lcsb.uni.lu)]
- 3. Pharma Impurity Supplier & Custom Synthesis in India | CRO Splendid Lab Pvt. Ltd. [[splendidlab.com](https://splendidlab.com)]
- 4. [pschemicals.com](https://pschemicals.com) [[pschemicals.com](https://pschemicals.com)]
- 5. 2-(4-Bromophenyl)acetamide | C<sub>8</sub>H<sub>8</sub>BrNO | CID 256951 - PubChem [[pubchem.ncbi.nlm.nih.gov](https://pubchem.ncbi.nlm.nih.gov)]
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